

Solubility of 5-Butoxy-2-fluorophenylboronic acid in organic solvents

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Compound of Interest

Compound Name: 5-Butoxy-2-fluorophenylboronic acid

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An In-depth Technical Guide to the Solubility of **5-Butoxy-2-fluorophenylboronic Acid** in Organic Solvents

Authored by: A Senior Application Scientist

Abstract

5-Butoxy-2-fluorophenylboronic acid is a pivotal building block in contemporary drug discovery and organic synthesis, largely owing to its utility in Suzuki-Miyaura cross-coupling reactions.[1] The successful application of this reagent in synthetic protocols and its formulation into viable pharmaceutical products are fundamentally dependent on its solubility characteristics. This guide provides a comprehensive overview of the theoretical and practical aspects governing the solubility of **5-Butoxy-2-fluorophenylboronic acid** in organic solvents. While specific quantitative solubility data for this compound is not extensively published, this document synthesizes established principles of boronic acid chemistry and provides a robust experimental framework for researchers to determine solubility in their specific systems.

Introduction: The Critical Role of Solubility in the Application of 5-Butoxy-2-fluorophenylboronic Acid

In the realm of medicinal chemistry, the strategic incorporation of fluorine and boronic acid moieties into molecular scaffolds has proven to be a highly effective strategy for modulating the pharmacokinetic and pharmacodynamic properties of drug candidates.[2] **5-Butoxy-2-**

fluorophenylboronic acid (CAS 849062-31-3) is a prime example of a reagent that combines these advantageous features.[1] Its application in the synthesis of complex organic molecules necessitates a thorough understanding of its solubility.[3] Solubility is a critical parameter that influences reaction kinetics, purification strategies (such as crystallization), and the ultimate formulation of active pharmaceutical ingredients (APIs).[4] An informed selection of solvents based on solubility can prevent issues such as poor reaction yields, difficult purifications, and challenges in formulation.[3]

Physicochemical Properties and Their Anticipated Influence on Solubility

The solubility of a compound is dictated by its molecular structure and the nature of the solvent. The key structural features of **5-Butoxy-2-fluorophenylboronic acid** are the butoxy group, the fluorine atom, and the boronic acid functional group itself.

- Molecular Formula: $C_{10}H_{14}BFO_3$ [1]
- Molecular Weight: 212.03 g/mol [1]
- Melting Point: 75-80 °C[1][5]

2.1. The Boronic Acid Moiety: A Double-Edged Sword

The $-B(OH)_2$ group is the most polar part of the molecule and is capable of acting as both a hydrogen bond donor and acceptor. This characteristic suggests a propensity for solubility in polar solvents. However, boronic acids are susceptible to dehydration to form cyclic anhydrides known as boroxines.[3][6] This equilibrium between the monomeric acid and the trimeric boroxine can complicate solubility studies, as the two forms may exhibit significantly different solubilities.[3] The presence of boroxine in a sample of boronic acid can lead to inconsistent solubility data.[3]

2.2. The Butoxy Group: Enhancing Lipophilicity

The presence of the C_4H_9O- group introduces a significant nonpolar, aliphatic character to the molecule. This butoxy chain is expected to enhance the solubility in less polar organic solvents through van der Waals interactions. Studies on similar compounds, such as

isobutoxyphenylboronic acids, have shown that the introduction of an alkoxy group generally increases solubility in many organic solvents compared to the parent phenylboronic acid.[6][7]

2.3. The Fluorine Atom: Modulating Electronic Properties

The fluorine atom at the ortho position to the boronic acid is a strongly electronegative substituent. This influences the electronic distribution of the aromatic ring and can affect the acidity of the boronic acid.[8] While its direct impact on solubility is complex, it contributes to the overall polarity and potential for dipole-dipole interactions with solvent molecules.

The interplay of these functional groups results in a molecule with both polar and nonpolar characteristics, suggesting that it will exhibit a nuanced solubility profile across a range of organic solvents.

Qualitative Solubility Profile: An Educated Prediction

Based on the general principles of "like dissolves like" and published data on analogous boronic acids, a qualitative solubility profile for **5-Butoxy-2-fluorophenylboronic acid** can be predicted.

Solvent Class	Representative Solvents	Predicted Solubility	Rationale
Polar Protic	Methanol, Ethanol	High	The hydroxyl group of the solvent can engage in hydrogen bonding with the boronic acid moiety.
Polar Aprotic	Acetone, Tetrahydrofuran (THF), Ethyl Acetate	High to Moderate	The polarity and hydrogen bond accepting capability of these solvents will interact favorably with the boronic acid group. Phenylboronic acid generally shows high solubility in ketones and ethers. [3] [9]
Chlorinated	Dichloromethane (DCM), Chloroform	Moderate	These solvents can engage in dipole-dipole interactions. Phenylboronic acid has moderate solubility in chloroform. [3] [9]
Aromatic	Toluene, Xylene	Low to Moderate	The butoxy group and phenyl ring will have favorable interactions, but the high polarity of the boronic acid will limit solubility.
Nonpolar	Hexanes, Cyclohexane	Very Low	The significant polarity of the boronic acid group will be incompatible with

nonpolar solvents. Hydrocarbons are often used to remove organic impurities during the synthesis of boronic acids due to their low solubility in these solvents.[3]

Experimental Determination of Solubility: A Step-by-Step Protocol

Given the lack of specific published data, an experimental approach is necessary to determine the precise solubility of **5-Butoxy-2-fluorophenylboronic acid** in a given solvent. The dynamic (synthetic) method is a reliable technique for this purpose.[3][6]

Objective: To determine the temperature at which a known concentration of **5-Butoxy-2-fluorophenylboronic acid** completely dissolves in a specific solvent.

Materials:

- **5-Butoxy-2-fluorophenylboronic acid**
- High-purity organic solvents
- Analytical balance (± 0.0001 g)
- Sealed glass vials or test tubes
- Magnetic stirrer and stir bars
- Controlled temperature bath (e.g., oil bath)
- Calibrated thermometer or temperature probe
- Light source and detector for turbidity measurement (optional, visual observation is also possible)

Protocol:

- Preparation of Samples:
 - Accurately weigh a specific amount of **5-Butoxy-2-fluorophenylboronic acid** into a series of vials.
 - To each vial, add a precise volume or mass of the desired organic solvent to create samples of known concentration (e.g., expressed in mg/mL or mole fraction).
- Equilibration and Observation:
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in the temperature bath on a magnetic stirrer.
 - Begin stirring at a constant rate to ensure the suspension is homogenous.
 - Slowly increase the temperature of the bath at a controlled rate (e.g., 0.5 °C/minute) to allow the system to maintain equilibrium.[\[6\]](#)
- Determination of Dissolution Temperature:
 - Carefully observe the samples as the temperature increases.
 - The temperature at which the last solid particles disappear is recorded as the dissolution temperature for that specific concentration. The disappearance of turbidity marks the solid-liquid equilibrium point.[\[6\]](#)
- Data Analysis:
 - Repeat the measurement for several different concentrations.
 - Plot the dissolution temperature (°C or K) versus the concentration (mole fraction or mg/mL). This plot constitutes the solubility curve for the compound in that solvent.

Self-Validation and Trustworthiness:

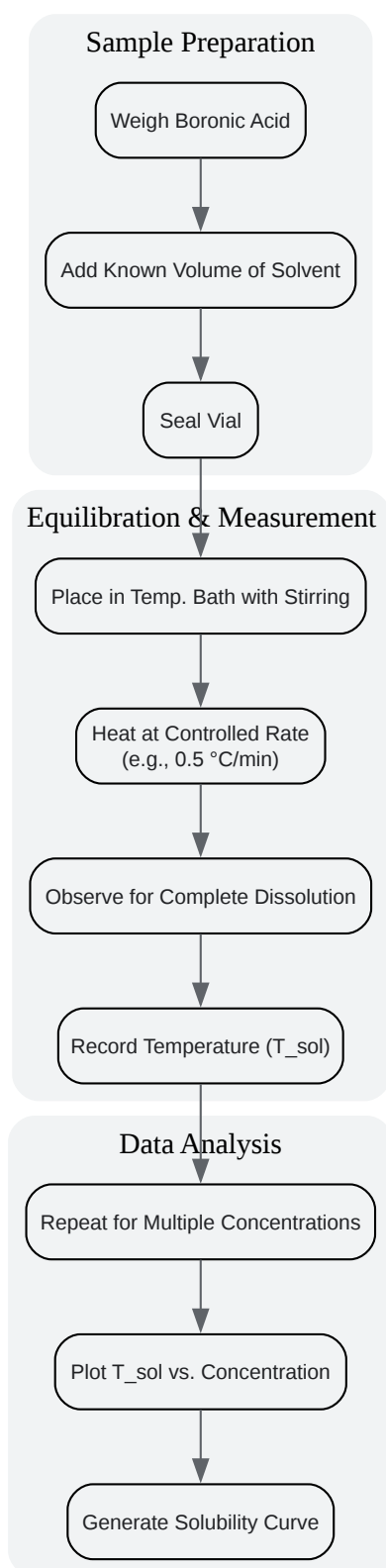
- Ensure the solid boronic acid is finely powdered to facilitate dissolution.
- The heating rate must be slow to avoid overshooting the true dissolution temperature.
- Use multiple samples and repeat measurements to ensure reproducibility.
- The system should be sealed to prevent any change in concentration due to solvent loss.

Advanced Analytical Quantification

For applications requiring high accuracy, especially in complex mixtures or for low concentrations, analytical techniques such as Ultra-High-Performance Liquid Chromatography-Mass Spectrometry (UPLC-MS) can be employed.^{[10][11][12]} These methods offer high sensitivity and selectivity for the quantification of boronic acids and can distinguish the parent acid from potential impurities or degradation products.^[12]

Visualizing the Process and Interactions

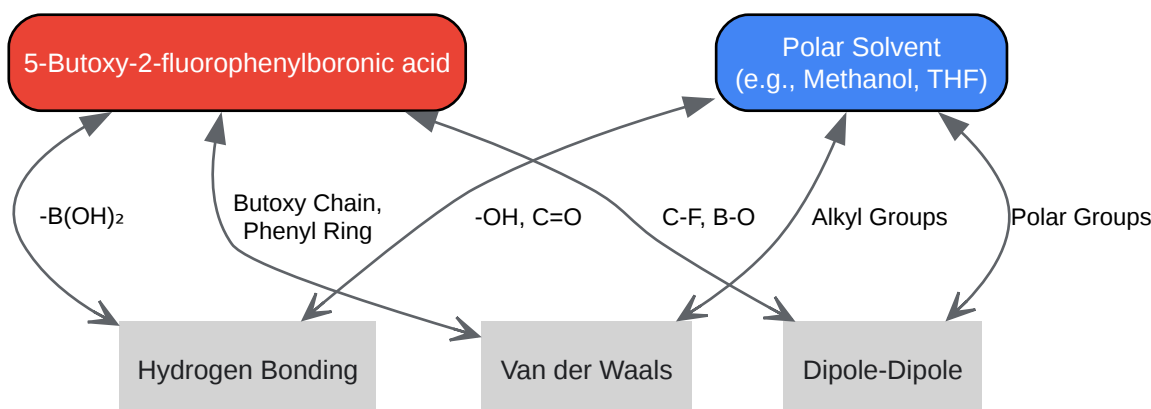
Diagram 1: Experimental Workflow for Solubility Determination



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Caption: Workflow for the dynamic determination of solubility.

Diagram 2: Key Intermolecular Forces in Solution



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Caption: Intermolecular forces governing solubility.

Conclusion

While a definitive, quantitative solubility dataset for **5-Butoxy-2-fluorophenylboronic acid** in all common organic solvents is not readily available in the literature, a strong understanding of its physicochemical properties allows for a reliable prediction of its solubility behavior. The butoxy group enhances its affinity for less polar solvents, while the boronic acid moiety ensures its solubility in polar media. For researchers and drug development professionals, the provided experimental protocol offers a robust and validated method to determine the precise solubility in their solvents of interest, thereby facilitating reaction optimization, purification, and formulation development.

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